

# Physical properties of Diisobutyl Adipate: viscosity, boiling point, density

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## Compound of Interest

Compound Name: Diisobutyl Adipate

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## A Technical Guide to the Physical Properties of Diisobutyl Adipate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **Diisobutyl Adipate** (DIBA), a diester of isobutyl alcohol and adipic acid. Due to its properties as a plasticizer, emollient, and solvent, DIBA is utilized in a variety of applications, including in the pharmaceutical and cosmetic industries. A thorough understanding of its physical characteristics is crucial for formulation development, quality control, and ensuring product performance and stability.

### Core Physical Properties of Diisobutyl Adipate

The following table summarizes the key physical properties of **Diisobutyl Adipate**, compiled from various sources. These values represent typical data and may vary slightly depending on the purity and measurement conditions.

Physical Property	Value	Temperature (°C)	Pressure
Viscosity	20 cP	20	Ambient
Low-viscosity	-	-	
Boiling Point	278 - 280 °C[1]	-	760 mmHg
293 °C[2][3][4][5]	-	760 mmHg	
294 °C	-	760 mmHg	
279 °C	-	760 mmHg	
186 - 188 °C	-	15 mmHg	
Density	0.9534 g/cm <sup>3</sup>	19	Ambient
0.950 - 0.956 g/cm <sup>3</sup>	20	Ambient	
0.954 g/mL	25	Ambient	
0.953 ± 0.003 g/cm <sup>3</sup>	20	Ambient	

## Experimental Protocols for Determination of Physical Properties

Accurate determination of the physical properties of **Diisobutyl Adipate** is essential for its application. The following are detailed methodologies for measuring viscosity, boiling point, and density.

### Viscosity Determination using a Rotational Viscometer

Rotational viscometers are a common and accurate method for determining the viscosity of liquids.

**Principle:** This method is based on the principle that the torque required to rotate a spindle immersed in a fluid is proportional to the viscosity of that fluid. The instrument measures the resistance of the fluid to the rotational movement of the spindle.

**Apparatus:**

- Rotational Viscometer (e.g., Brookfield type)
- Appropriate spindle for the expected viscosity range
- Temperature-controlled water bath
- Beaker or sample container

Procedure:

- Sample Preparation: Place a sufficient amount of **Diisobutyl Adipate** into a beaker, ensuring the sample is free of air bubbles.
- Temperature Control: Place the beaker in a temperature-controlled water bath set to the desired temperature (e.g., 20°C) and allow the sample to equilibrate.
- Instrument Setup:
  - Select an appropriate spindle and rotational speed based on the expected viscosity of DIBA (low to medium viscosity).
  - Attach the spindle to the viscometer.
  - Calibrate the viscometer according to the manufacturer's instructions, often using a certified viscosity standard.
- Measurement:
  - Immerse the spindle into the **Diisobutyl Adipate** sample up to the immersion mark on the spindle shaft.
  - Start the motor of the viscometer at the selected speed.
  - Allow the reading to stabilize. This is indicated when the torque reading remains constant.
  - Record the viscosity value displayed by the instrument in centipoise (cP) or Pascal-seconds (Pa·s).

- **Data Analysis:** Repeat the measurement at different rotational speeds to check for Newtonian behavior. For a Newtonian fluid like DIBA, the viscosity should remain constant regardless of the shear rate (rotational speed).

## Boiling Point Determination using Ebulliometry

An ebulliometer is a specialized instrument for the precise measurement of the boiling point of liquids.

**Principle:** Ebulliometry is based on the principle that at a given atmospheric pressure, a pure liquid boils at a constant temperature. The ebulliometer creates a state of equilibrium between the liquid and vapor phases, allowing for a highly accurate measurement of this temperature.

**Apparatus:**

- Ebulliometer (e.g., Świątosławski type)
- Heating mantle or electric heater
- Calibrated thermometer or temperature probe with high resolution (e.g., 0.1°C)
- Condenser

**Procedure:**

- **Apparatus Setup:**
  - Assemble the ebulliometer according to the manufacturer's instructions. Ensure all glass joints are properly sealed.
  - Place the **Diisobutyl Adipate** sample into the boiling flask of the ebulliometer.
  - Place the thermometer or temperature probe in the designated thermowell, ensuring it is positioned to measure the temperature of the vapor in equilibrium with the boiling liquid.
  - Connect the condenser to a cold water supply.
- **Measurement:**

- Begin heating the sample gently using the heating mantle.
- As the liquid begins to boil, observe the temperature reading.
- The temperature will rise and then stabilize once the liquid-vapor equilibrium is reached. This stable temperature is the boiling point.
- Record the boiling point and the ambient atmospheric pressure.
- Correction for Pressure: If the atmospheric pressure during the measurement is not exactly 760 mmHg, a correction may be necessary to report the normal boiling point.

## Density Determination using a Pycnometer

A pycnometer, or specific gravity bottle, is a flask with a precisely known volume used to determine the density of a liquid with high accuracy.

Principle: The density of a liquid is determined by accurately measuring the mass of a known volume of the liquid. The pycnometer allows for the precise measurement of the volume.

Apparatus:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary tube
- Analytical balance (readable to at least 0.0001 g)
- Temperature-controlled water bath
- Distilled water (for calibration)

Procedure:

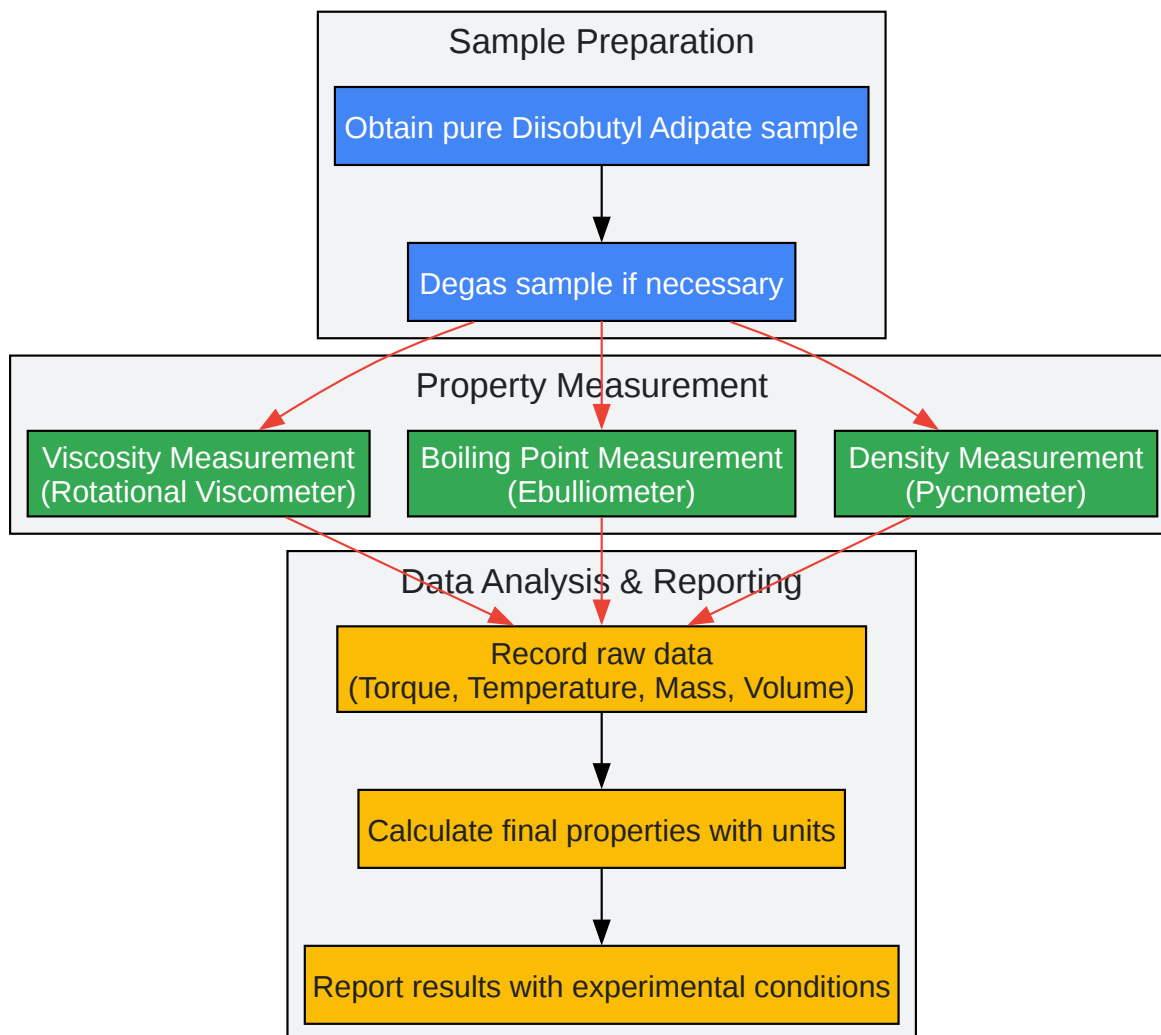
- Calibration of the Pycnometer:
  - Thoroughly clean and dry the pycnometer and its stopper.
  - Weigh the empty, dry pycnometer on the analytical balance ( $m_{\text{empty}}$ ).
  - Fill the pycnometer with distilled water of a known temperature and density.

- Insert the stopper, allowing excess water to exit through the capillary.
- Dry the outside of the pycnometer carefully.
- Weigh the pycnometer filled with water ( $m_{\text{water}}$ ).
- Calculate the volume of the pycnometer ( $V$ ) using the known density of water at that temperature.
- Measurement of **Diisobutyl Adipate** Density:
  - Empty, clean, and dry the calibrated pycnometer.
  - Fill the pycnometer with **Diisobutyl Adipate**.
  - Place the pycnometer in a temperature-controlled water bath to bring the sample to the desired temperature (e.g., 20°C or 25°C).
  - Insert the stopper, allowing excess liquid to exit.
  - Dry the outside of the pycnometer.
  - Weigh the pycnometer filled with **Diisobutyl Adipate** ( $m_{\text{DIBA}}$ ).
- Calculation:
  - Calculate the mass of the **Diisobutyl Adipate**:  $\text{Mass\_DIBA} = m_{\text{DIBA}} - m_{\text{empty}}$ .
  - Calculate the density of **Diisobutyl Adipate**:  $\text{Density\_DIBA} = \text{Mass\_DIBA} / V$ .

## Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid substance like **Diisobutyl Adipate**.

## Workflow for Physical Property Determination



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Caption: Generalized workflow for determining the physical properties of a liquid.

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